

# Personal protective equipment for handling Tipifarnib

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## Compound of Interest

Compound Name: *Tipifarnib*

Cat. No.: *B1682913*

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## Essential Safety and Handling Guide for Tipifarnib

This guide provides critical safety, handling, and disposal protocols for **Tipifarnib**, a potent farnesyltransferase inhibitor investigated for use in oncology research.[\[1\]](#) Given its classification as a hazardous substance, adherence to these procedures is paramount to ensure the safety of laboratory personnel and the integrity of research.[\[2\]](#)[\[3\]](#)

## Hazard Identification

**Tipifarnib** is classified with several hazards that mandate the use of stringent safety controls.  
[\[2\]](#)

Hazard Category	GHS Classification	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. <a href="#">[2]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. <a href="#">[2]</a>
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation. <a href="#">[2]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. <a href="#">[2]</a>
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure. <a href="#">[2]</a>

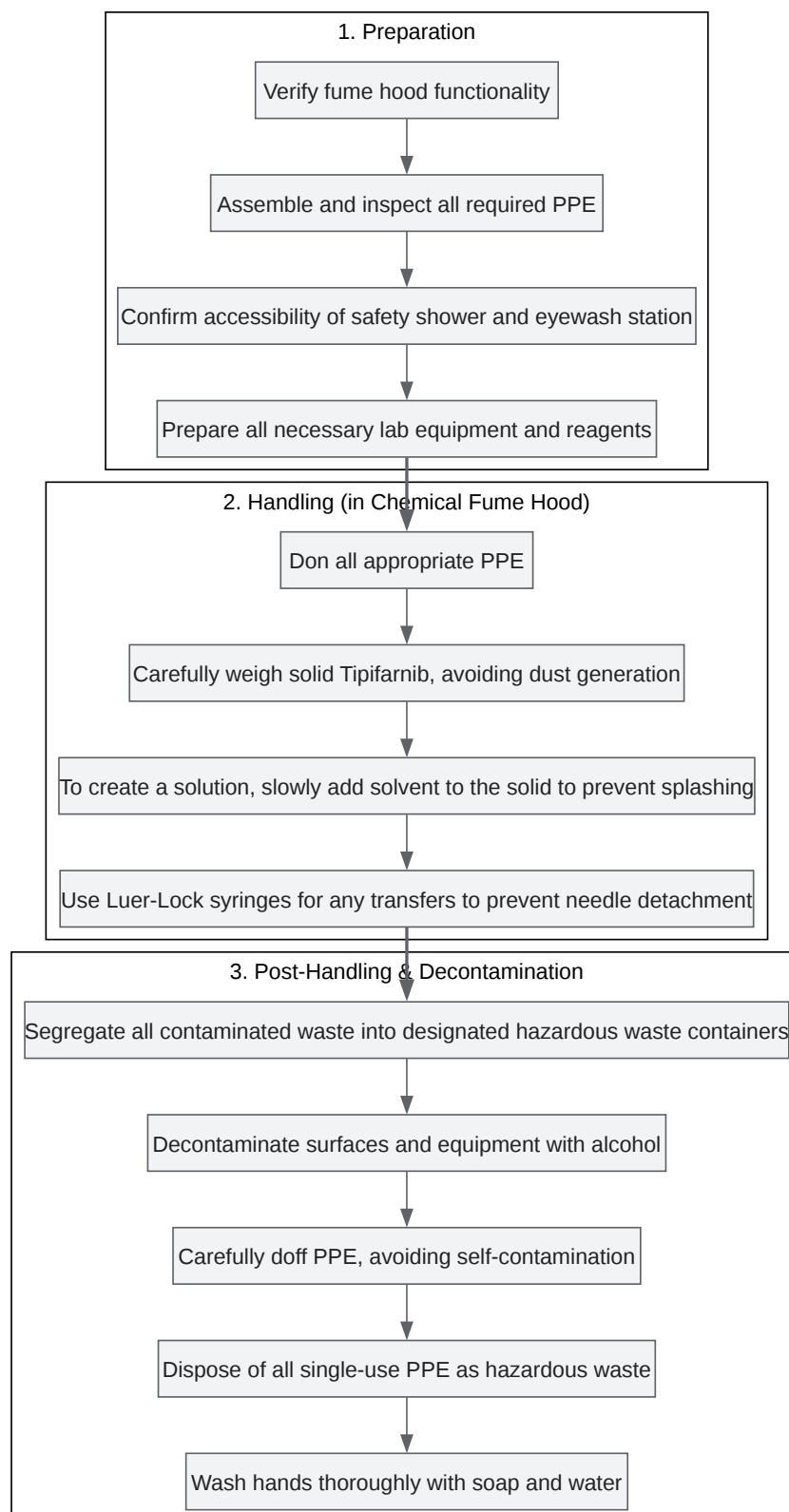
## Personal Protective Equipment (PPE)

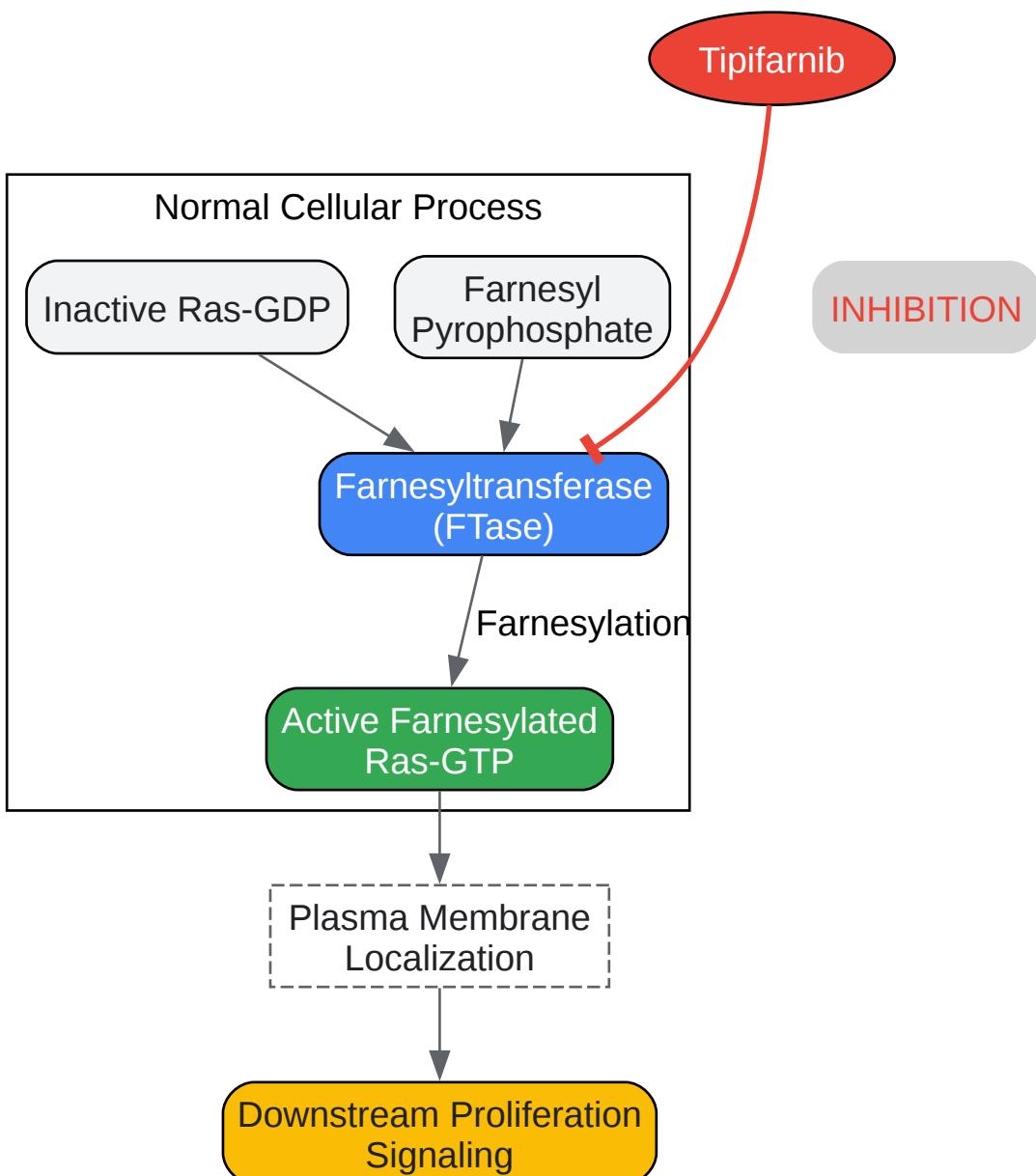
A comprehensive PPE strategy is essential to minimize exposure. The following equipment must be worn at all times when handling **Tipifarnib**, particularly in its solid, powdered form.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemotherapy-grade, chemical-resistant nitrile gloves.[4][5]	Provides maximum protection against skin contact. The outer glove should be worn over the gown cuff and changed immediately if contaminated.[6]
Body Protection	Disposable, solid-front impervious gown.[4][6]	Protects against splashes and contamination of personal clothing.
Eye Protection	Chemical safety goggles with side-shields.[7] A full-face shield is required if there is a splash hazard.[5][6]	Prevents eye irritation or serious damage from splashes or airborne particles.
Respiratory Protection	NIOSH-approved respirator.[5][7]	Mandatory for procedures that generate dust or aerosols, such as weighing the powdered compound.

## Operational Plan for Safe Handling

A systematic workflow is critical to prevent contamination and accidental exposure. All handling of solid **Tipifarnib** must occur within a certified chemical fume hood.[5][7]





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## References

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